

# An In-Depth Technical Guide to 1-Ethylquinolinium Iodide: Properties, Characterization, and Synthesis

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## Compound of Interest

Compound Name: 1-Ethylquinolinium iodide

Cat. No.: B146953

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## Introduction: The Quinolinium Core in Modern Chemistry

Quinolinium salts represent a pivotal class of heterocyclic compounds, characterized by a fused benzene and pyridine ring system with a quaternized nitrogen atom. This structural motif imparts unique electronic and steric properties, rendering them valuable as catalysts, precursors in organic synthesis, and scaffolds in medicinal chemistry. Among these, **1-Ethylquinolinium iodide** (CAS No. 634-35-5) is a notable member, frequently employed in research settings. Its utility stems from the reactivity of the quinolinium ring and the presence of the iodide counter-ion.

This guide provides a comprehensive overview of the essential physical and chemical properties of **1-Ethylquinolinium iodide**. It is intended for researchers, scientists, and drug development professionals who require a deep technical understanding of this compound for its effective application. We will delve into its core characteristics, provide a validated protocol for property determination, and illustrate its synthetic pathway, grounding all claims in authoritative data.

## PART 1: Core Physicochemical Properties

The physical and chemical properties of a compound are foundational to its application, dictating its handling, storage, reactivity, and suitability for various experimental conditions.

## Physical Properties

The macroscopic and thermodynamic characteristics of **1-Ethylquinolinium iodide** are summarized below. These properties are critical for predicting its behavior in different solvents and thermal conditions.

Property	Value	Source(s)
CAS Number	634-35-5	[1][2][3][4][5]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> IN	[1][2][3][4][5][6]
Molecular Weight	285.12 g/mol	[1][2][3][4][5][6]
Appearance	Yellow to brown crystalline powder	[1]
Melting Point	158-160 °C	[3][4][5]
Solubility	High solubility in polar solvents	[3]
IUPAC Name	1-ethylquinolin-1-ium;iodide	[1]

## Chemical & Safety Profile

The chemical nature of **1-Ethylquinolinium iodide** dictates its reactivity and stability. Understanding its hazard profile is paramount for safe laboratory practice.

- Stability and Storage:** The compound is known to be hygroscopic and sensitive to light.[5][7] Therefore, it should be stored in a tightly sealed container, away from light and moisture, to prevent degradation. A cool, dry, and well-ventilated environment is recommended.
- Reactivity:** As a quaternary ammonium salt, it is generally stable under normal conditions. The iodide ion can participate in nucleophilic substitution reactions. The quinolinium ring system is electron-deficient, making it susceptible to nucleophilic attack under certain conditions. It serves as a crucial precursor in various organic syntheses.[3]
- Hazard Identification:** **1-Ethylquinolinium iodide** is classified as an irritant. It is known to cause skin irritation (H315) and serious eye irritation (H319).[1][8] Furthermore, it may cause respiratory irritation (H335).[1][8] Appropriate personal protective equipment (PPE), including

gloves, safety goggles, and a lab coat, must be worn during handling. All manipulations should be performed in a well-ventilated fume hood.

## PART 2: Experimental Protocol - Melting Point Determination

The melting point is a critical indicator of a crystalline solid's purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound, whereas impurities tend to depress and broaden the melting range. The following protocol details a self-validating method for the precise determination of the melting point of **1-Ethylquinolinium iodide** using a modern digital apparatus.

### Causality and Methodological Rationale

The choice of a slow heating rate (1-2°C/min) is crucial for ensuring that the sample and the thermometer are in thermal equilibrium, allowing for an accurate reading. A preliminary, rapid determination helps to identify the approximate melting range, saving time during the precise measurement. Using a fresh sample for each measurement is essential because some compounds may decompose or undergo polymorphic changes upon melting and re-solidifying.

[9]

### Step-by-Step Protocol

- Sample Preparation:
  - Place a small amount of **1-Ethylquinolinium iodide** onto a clean, dry watch glass.
  - Thoroughly crush the crystalline powder into a fine, uniform consistency using a spatula.
  - Take a glass capillary tube (sealed at one end) and press the open end into the powder.
  - Invert the tube and gently tap it on a hard surface to pack the powder into the sealed end. The packed sample height should be approximately 1-2 mm.[10]
- Apparatus Setup (Digital Melting Point Apparatus):

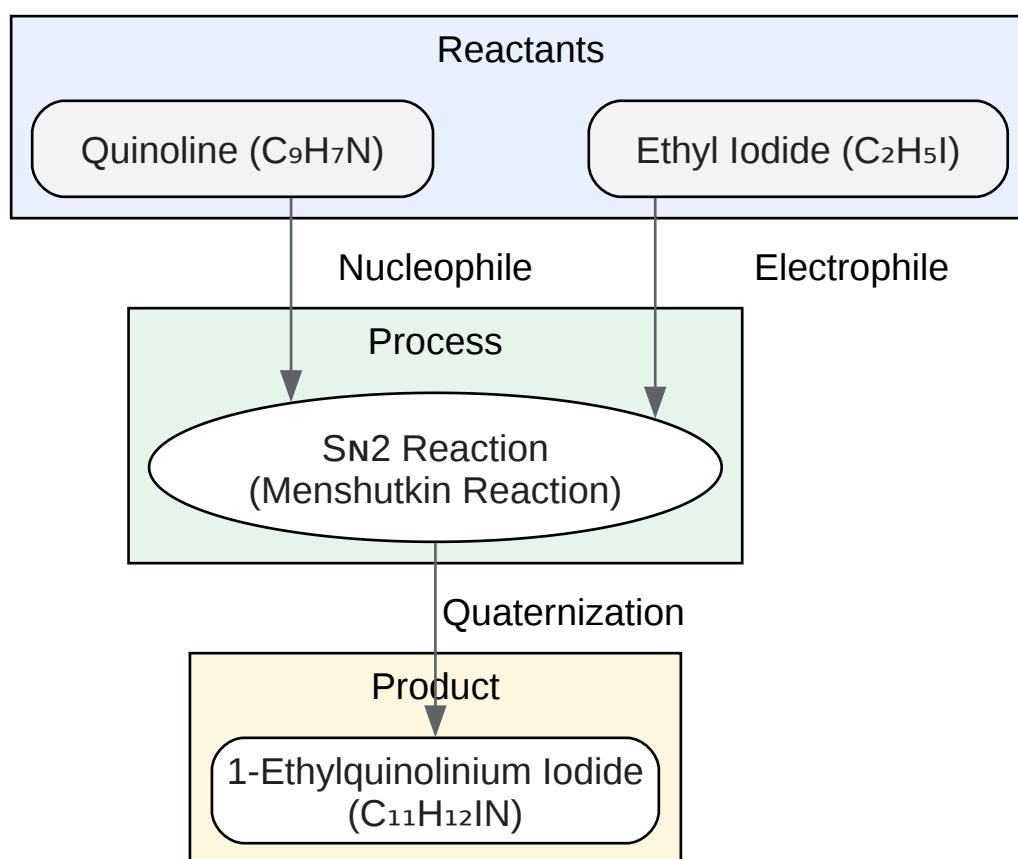
- Ensure the heating block is clean and has cooled to at least 20°C below the expected melting point (approx. 158°C).
- Insert the prepared capillary tube into one of the sample holders in the apparatus.
- Insert a calibrated digital thermometer into the designated port.
- Approximate Melting Point Determination (Optional but Recommended):
  - Set a rapid heating rate (e.g., 10-20°C per minute).
  - Observe the sample and note the temperature at which it begins to melt. This provides a rough estimate of the melting point.
  - Allow the apparatus to cool sufficiently before proceeding.
- Accurate Melting Point Determination:
  - Using a fresh capillary tube with a new sample, place it in the cooled apparatus.
  - Set the starting temperature to approximately 15-20°C below the estimated melting point.
  - Set the heating rate (ramp rate) to a slow value, typically 1-2°C per minute.
  - Observe the sample closely through the magnifying lens.
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.
  - Record the temperature ( $T_2$ ) at which the last solid crystal melts completely.
  - The melting point is reported as the range  $T_1 - T_2$ .
- Validation and Repetition:
  - Repeat the accurate determination (Step 4) at least two more times with fresh samples.
  - Consistent results across two or more measurements validate the determined melting point range.

## PART 3: Synthesis Workflow

**1-Ethylquinolinium iodide** is typically synthesized via a straightforward quaternization reaction, specifically an  $S_N2$  reaction between the nucleophilic nitrogen of quinoline and the electrophilic carbon of an ethyl halide.

### Logical Workflow: Synthesis of 1-Ethylquinolinium Iodide

The diagram below illustrates the direct synthetic route from quinoline and ethyl iodide. This reaction is a classic example of the Menshutkin reaction, where a tertiary amine is converted into a quaternary ammonium salt.



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Caption: Synthetic pathway for **1-Ethylquinolinium iodide**.

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